

Solubility of Succinic Anhydride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Succinic anhydride

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This technical guide provides a comprehensive overview of the solubility of **succinic anhydride** in various organic solvents. The data presented is crucial for professionals in research and development, particularly in the fields of pharmaceuticals, polymers, and chemical synthesis, where **succinic anhydride** is a key intermediate. This document offers quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **succinic anhydride** in organic solvents is influenced by factors such as the polarity of the solvent and the temperature. The following tables summarize the available quantitative data, providing a valuable resource for solvent selection and process optimization.

Table 1: Solubility of **Succinic Anhydride** in Various Organic Solvents at 25°C (298.15 K)

Solvent	Molar Mass (g/mol)	Solubility (g/100 mL)
Ethanol	46.07	2.56[1]
Chloroform	119.38	0.87[1]
Diethyl Ether	74.12	0.64[1]
Acetone	58.08	Soluble
Ethyl Acetate	88.11	Soluble
Carbon Tetrachloride	153.82	Soluble[1][2][3]
Benzene	78.11	Poorly soluble
Petroleum Ether	-	Practically insoluble

Table 2: Temperature-Dependent Solubility of **Succinic Anhydride** in Selected Organic Solvents

The following data is compiled from a study by Wenge Yang, et al., titled "Solubility of **succinic anhydride** in different pure solvents and binary solvent mixtures with the temperature range from 278.15 to 333.15 K," published in the Journal of Molecular Liquids, and a study by Yong Zou, et al., titled "Measurement and correlation of solubility of **succinic anhydride** in pure solvents and binary solvent mixtures," published in the Journal of Chemical Thermodynamics. [4][5] The solubility is expressed as the mole fraction (x) of **succinic anhydride**.

Temperature (K)	Acetone (x)	Acetonitrile (x)	2-Propanol (x)	Ethyl Acetate (x)	γ -Butyrolactone (x)	Tetrahydrofuran (x)
278.15	0.0813	0.0925	0.0412	0.0356	-	-
283.15	0.0978	0.1107	0.0498	0.0428	0.1332	0.1015
288.15	0.1165	0.1312	0.0601	0.0513	0.1543	0.1178
293.15	0.1378	0.1543	0.0723	0.0612	0.1778	0.1362
298.15	0.1621	0.1805	0.0868	0.0728	0.2041	0.1569
303.15	0.1898	0.2101	0.1039	0.0863	0.2335	0.1804
308.15	0.2214	0.2436	0.1241	0.1021	0.2664	0.2069
313.15	0.2574	0.2815	0.1478	0.1205	0.3031	0.2368
318.15	0.2983	0.3243	0.1755	0.1419	0.3441	0.2705
323.15	0.3448	0.3726	0.2078	0.1667	0.3898	0.3084
328.15	0.3975	0.4269	0.2452	0.1955	-	-
333.15	0.4571	0.4879	0.2884	0.2288	-	-

Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common techniques used to determine the solubility of a solid compound like **succinic anhydride** in an organic solvent.

Isothermal Shake-Flask Method (Analytical Method)

This is a widely used and reliable method for determining equilibrium solubility.

Materials and Equipment:

- **Succinic anhydride** (high purity)
- Organic solvent of interest (analytical grade)

- Thermostatic shaker bath with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Syringes and filters (e.g., 0.45 μm PTFE)
- Vials with airtight seals
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer, or gas chromatograph)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **succinic anhydride** to a known volume of the organic solvent in a sealed vial. The excess solid is crucial to ensure that equilibrium is reached.
- Equilibration: Place the vial in a thermostatic shaker bath set to the desired temperature. Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-72 hours). The shaking ensures good mixing and facilitates the dissolution process.
- Phase Separation: After equilibration, stop the agitation and allow the vial to stand in the thermostatic bath for at least 2 hours to allow the undissolved solid to settle.
- Sampling: Carefully withdraw a sample from the clear supernatant liquid using a pre-heated or pre-cooled syringe to the same temperature as the experiment to avoid precipitation. Immediately filter the sample using a syringe filter into a pre-weighed vial.
- Quantification:
 - Gravimetric Analysis: Accurately weigh the vial containing the filtered solution. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature below the decomposition point of **succinic anhydride**) until a constant weight of the dissolved **succinic anhydride** is obtained. The solubility can then be calculated as grams of solute per 100 g or 100 mL of solvent.

- Instrumental Analysis: Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical instrument. Analyze the concentration of **succinic anhydride** using a pre-calibrated HPLC, UV-Vis, or GC method.

Dynamic (Gravimetric) Method

This method involves the visual determination of the saturation point by observing the disappearance of the solid phase upon heating or the appearance upon cooling.

Materials and Equipment:

- **Succinic anhydride** (high purity)
- Organic solvent of interest (analytical grade)
- Jacketed glass vessel with a stirrer
- Circulating water bath with precise temperature control
- Calibrated thermometer or temperature probe
- Analytical balance

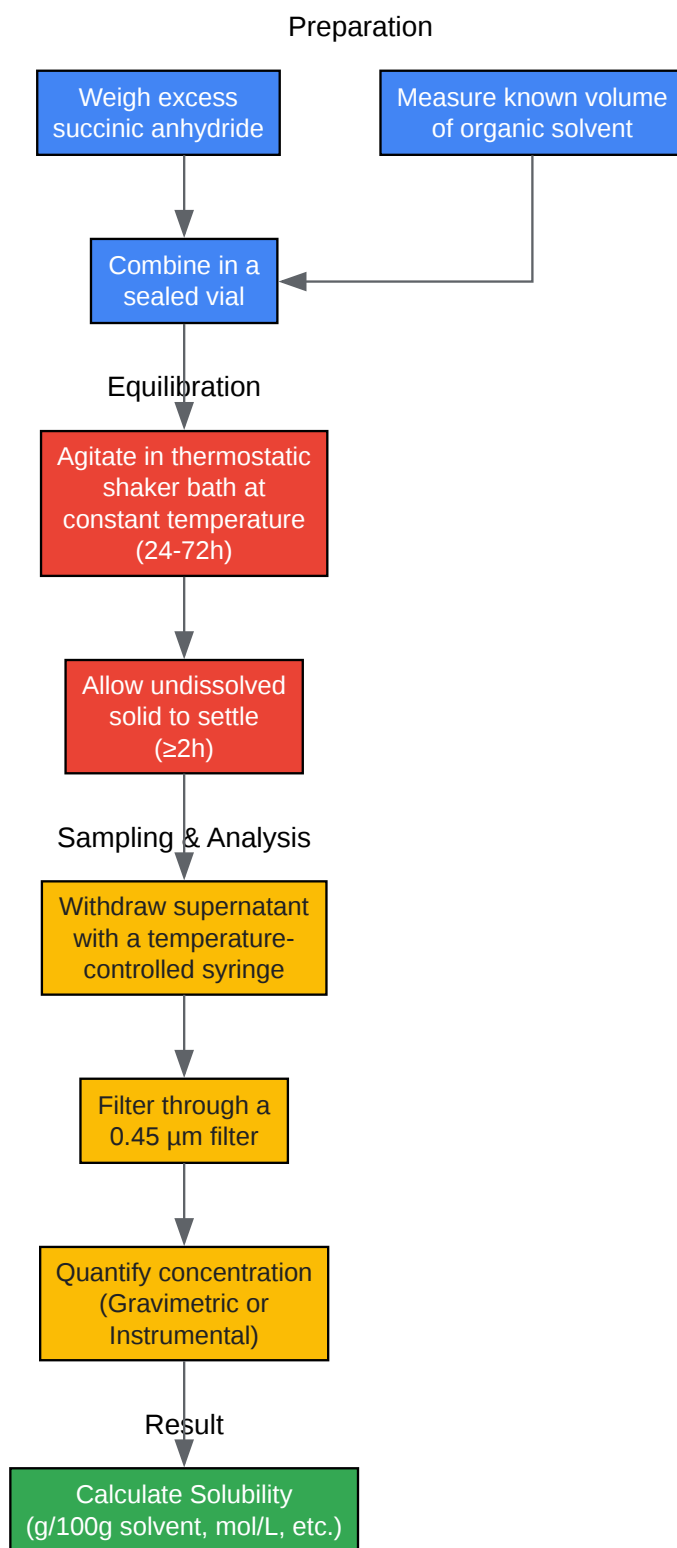
Procedure:

- Preparation of the Mixture: Accurately weigh a known amount of **succinic anhydride** and the organic solvent into the jacketed glass vessel.
- Heating and Dissolution: While stirring, slowly heat the mixture using the circulating water bath. Record the temperature at which the last solid particles of **succinic anhydride** dissolve completely. This is the saturation temperature for that specific composition.
- Cooling and Crystallization: Slowly cool the clear solution while stirring. Record the temperature at which the first crystals of **succinic anhydride** appear. This is the crystallization temperature.
- Data Analysis: The average of the dissolution and crystallization temperatures is taken as the equilibrium solubility temperature for the prepared composition. By repeating this procedure

with different compositions, a solubility curve as a function of temperature can be constructed.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the isothermal shake-flask method for determining the solubility of **succinic anhydride**.



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Caption: Workflow for solubility determination using the isothermal shake-flask method.

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